

Comparing proton conductivity of Nafion 117, 115, and 212 technical grade.

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Compound of Interest

Compound Name: Nafion (Technical Grade)

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A Comprehensive Comparison of Proton Conductivity in Nafion™ 117, 115, and 212 Technical Grade Membranes

For researchers, scientists, and professionals in drug development, the selection of an appropriate proton exchange membrane (PEM) is a critical decision that can significantly impact the performance of electrochemical devices. Nafion™, a perfluorosulfonic acid (PFSA) polymer, is a widely used PEM material. This guide provides an objective comparison of the proton conductivity of three common technical grade Nafion™ membranes: 117, 115, and 212. The information presented is supported by experimental data to aid in the selection of the most suitable membrane for specific applications.

Physical and Electrochemical Properties

The primary difference between Nafion™ 117, 115, and 212 lies in their thickness, which in turn influences their proton conductivity and other related properties. The nomenclature of the Nafion™ "11" series indicates the equivalent weight (EW) of 1100 g/mol and the thickness in mils (thousandths of an inch)[1]. For instance, Nafion™ 117 has a nominal thickness of 7 mils. In contrast, the "21" series, such as Nafion™ 212, are solution-cast membranes and are generally thinner[2].

Property	Nafion™ 117	Nafion™ 115	Nafion™ 212
Nominal Thickness (μm)	183[3][4]	127[2][5]	50.8[6][7]
Basis Weight (g/m²)	360[3]	250[3][5]	100[8]
Equivalent Weight (g/mol)	1100[1]	1100[1]	1100
Ion Exchange Capacity (meq/g)	~0.90[9]	~0.90[10]	~0.92[8]

Table 1: Physical Properties of Nafion™ 117, 115, and 212 Membranes. This table summarizes the key physical characteristics of the three Nafion™ grades.

Proton Conductivity Comparison

Proton conductivity in Nafion™ membranes is highly dependent on hydration level (relative humidity) and temperature. Generally, conductivity increases with both temperature and humidity[1]. The thickness of the membrane also plays a crucial role. Some studies suggest that for fully hydrated membranes, the proton conductivity increases almost linearly with membrane thickness[11]. This is attributed to the presence of a less conductive "skin layer" at the membrane surfaces; thicker membranes have a larger bulk region relative to these skin layers, resulting in higher overall conductivity. However, it is important to note that the relationship between thickness and conductivity can be complex.

Below is a compilation of reported proton conductivity values for the three Nafion™ grades under various conditions. It is important to consider that these values are sourced from different studies and experimental setups, which can introduce variability.

Membrane	Temperature (°C)	Relative Humidity (%)	Proton Conductivity (S/cm)
Nafion™ 117	25	100 (liquid water)	~0.079 - 0.082[12]
80	80	~0.1[2]	
80	100	~0.113[5]	
120	-	-	
Nafion™ 115	80	100	~0.082[13]
100	100	>0.083[13]	
Nafion™ 212	80	80	~0.095[2]
80	100	0.098[14]	
100	100	-	

Table 2: Reported Proton Conductivity of Nafion™ 117, 115, and 212 Membranes. This table presents a summary of proton conductivity values from various sources. Direct comparison should be made with caution due to potential differences in experimental methodologies.

Experimental Protocol for Proton Conductivity Measurement

The most common method for determining the proton conductivity of PEMs is Electrochemical Impedance Spectroscopy (EIS)[15]. This technique measures the opposition of the membrane to the flow of an alternating current as a function of frequency.

Pre-treatment of the Membrane:

Before measurement, it is crucial to pre-treat the Nafion™ membrane to ensure it is in a consistent protonated state and fully hydrated. A typical pre-treatment procedure involves the following steps:

- Boil the membrane in 3-5% hydrogen peroxide solution for 1 hour.

- Rinse with deionized water.
- Boil in 0.5-1 M sulfuric acid for 1 hour.
- Rinse thoroughly with deionized water and store in deionized water until use.

Measurement Setup:

Proton conductivity can be measured in two primary configurations: through-plane and in-plane.

- Through-plane: The measurement is taken across the thickness of the membrane. This is more relevant for fuel cell applications where protons are transported from the anode to the cathode. A common setup involves sandwiching the membrane between two electrodes (e.g., platinum or gold-plated stainless steel) in a specialized cell[16].
- In-plane: The measurement is taken along the length of the membrane. This method is often easier to implement but may not be as representative of the conditions in an operating fuel cell. A four-probe setup is typically used to eliminate contact resistance.

EIS Measurement Parameters:

- Frequency Range: A wide frequency range is typically scanned, for example, from 1 MHz down to 1 Hz or lower[17].
- AC Amplitude: A small AC voltage amplitude (e.g., 10 mV) is applied to ensure a linear response from the system[16].
- Temperature and Humidity Control: The membrane is placed in a temperature and humidity-controlled chamber to obtain data under specific operating conditions.

Data Analysis:

The impedance data is typically plotted in a Nyquist plot (imaginary impedance vs. real impedance). The bulk membrane resistance (R) is determined from the high-frequency intercept of the impedance spectrum with the real axis. The proton conductivity (σ) is then calculated using the following formula:

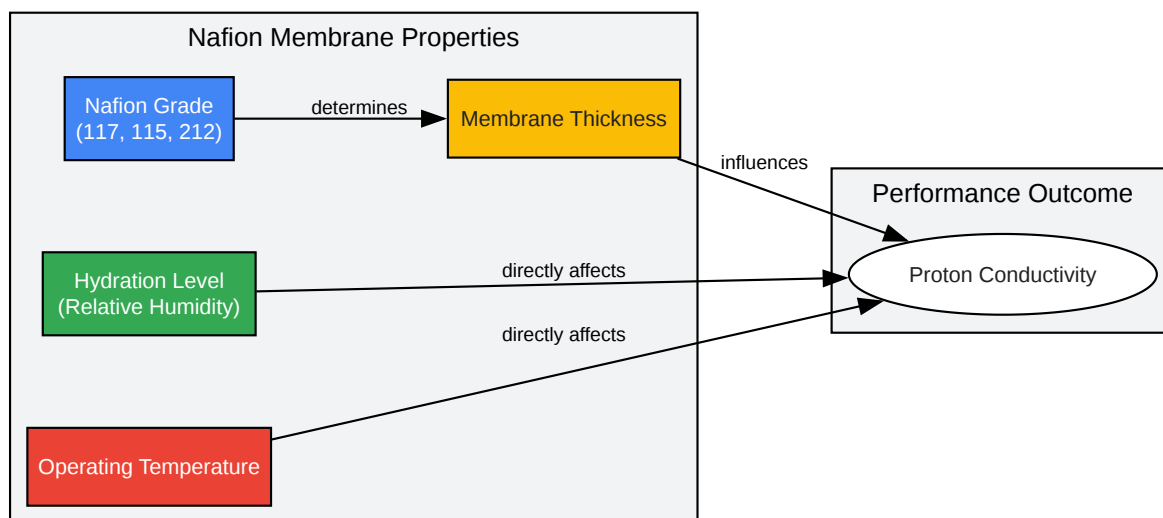
$$\sigma = L / (R * A)$$

Where:

- σ is the proton conductivity (S/cm)
- L is the thickness of the membrane (cm)
- R is the bulk resistance of the membrane (Ω)
- A is the cross-sectional area of the electrode (cm²)

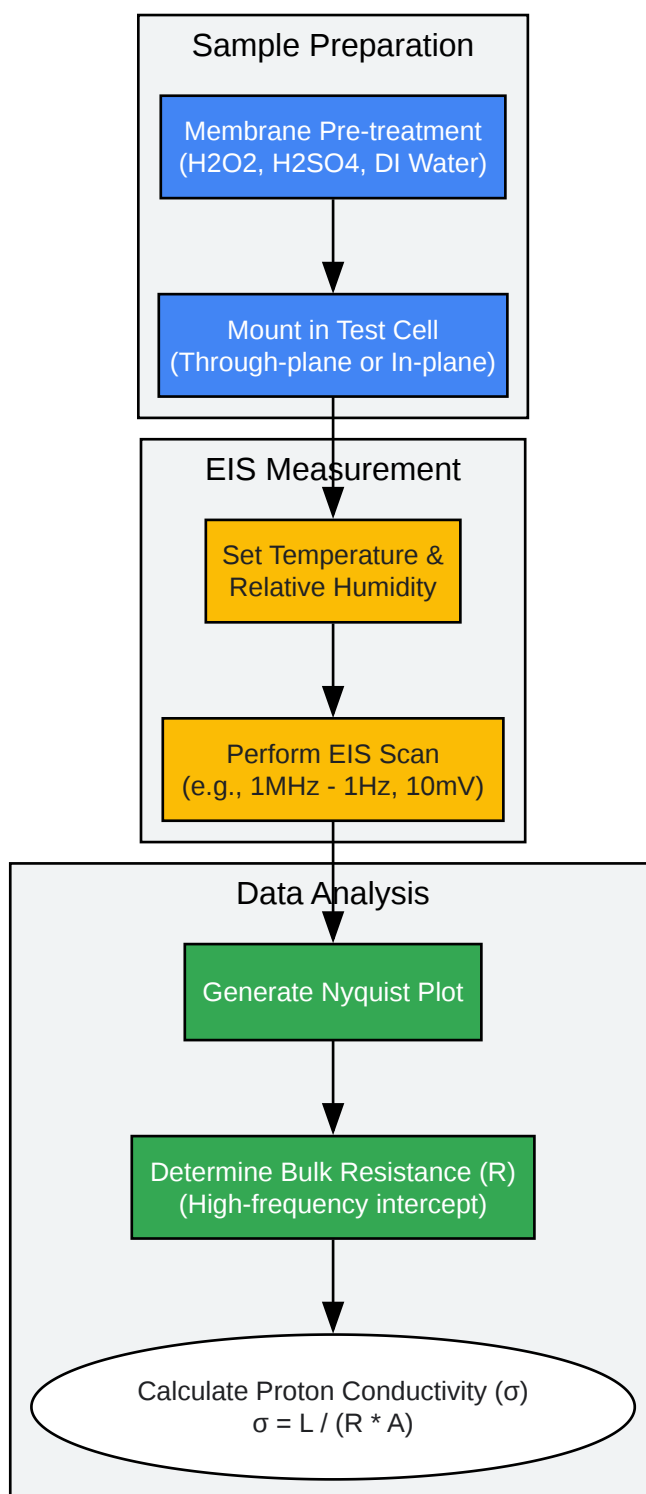
Visualizing Key Relationships and Workflows

To better understand the relationships between membrane properties and the experimental process, the following diagrams are provided.



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Caption: Factors influencing the proton conductivity of Nafion membranes.



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Caption: Experimental workflow for measuring proton conductivity using EIS.

Conclusion

The choice between Nafion™ 117, 115, and 212 depends on the specific requirements of the application.

- Nafion™ 117, being the thickest, generally offers higher mechanical strength and lower gas crossover, which can be advantageous in certain fuel cell designs. Its proton conductivity may be higher than thinner membranes under fully hydrated conditions.
- Nafion™ 115 provides a balance between thickness and performance, offering good mechanical properties with potentially lower resistance than Nafion™ 117.
- Nafion™ 212 is significantly thinner, which can lead to lower ohmic resistance and potentially higher power output in a fuel cell, especially under conditions where membrane hydration is well-managed. However, its reduced thickness may result in lower mechanical durability and higher gas crossover compared to the thicker "11" series membranes.

Researchers and developers should carefully consider the trade-offs between proton conductivity, mechanical strength, and gas crossover when selecting the optimal Nafion™ grade for their specific electrochemical application. The provided experimental protocol serves as a foundation for conducting reliable and reproducible proton conductivity measurements to inform this selection process.

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References

- 1. 20.210.105.67 [20.210.105.67]
- 2. Effect of Elevated Temperatures on the States of Water and Their Correlation with the Proton Conductivity of Nafion - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. researchgate.net [researchgate.net]

- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. pubs.acs.org [pubs.acs.org]
- 8. researchgate.net [researchgate.net]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Enhanced proton conductivity of Nafion-azolebisphosphonate membranes for PEM fuel cells - New Journal of Chemistry (RSC Publishing) [pubs.rsc.org]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. preprints.org [preprints.org]
- 16. Proton exchange membrane conductivity measurement_Battery&Supercapacitor_Applications_Support_Corrtest Instruments [corrtestinstruments.com]
- 17. arxiv.org [arxiv.org]
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